

Personal protective equipment for handling Furan-2-sulfonyl Chloride

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Compound of Interest

Compound Name: *Furan-2-sulfonyl Chloride*

Cat. No.: *B1306187*

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Essential Safety and Handling Guide for Furan-2-sulfonyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **Furan-2-sulfonyl Chloride** (CAS No. 52665-48-2). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

Furan-2-sulfonyl chloride is a corrosive and water-reactive compound that requires careful handling in a controlled laboratory environment.^[1] It can cause severe skin burns, eye damage, and respiratory tract irritation.^{[1][2]} This substance is also harmful if swallowed.^{[1][2]} A thorough understanding of its hazards is crucial before beginning any work.

Hazard Summary

Hazard Statement	GHS Classification
Harmful if swallowed	Acute Toxicity, Oral 4
Causes severe skin burns and eye damage	Skin Corrosion/Irritation 1B
May cause respiratory irritation	STOT SE 3
Reacts violently with water	-
Contact with water liberates toxic gas (HCl)	-

Source: GHS hazard information aggregated from multiple sources.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **Furan-2-sulfonyl Chloride**. The following equipment should be worn at all times.

PPE Category	Specification
Eye/Face Protection	Chemical safety goggles and a full-face shield. [5]
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene), a chemical-resistant apron or coverall, and closed-toe shoes. [5] [6] [7]
Respiratory Protection	A NIOSH-approved respirator with appropriate cartridges for acid gases and organic vapors, especially when working outside a fume hood. [6] [8]

Operational Plan: Step-by-Step Handling Procedure

All operations involving **Furan-2-sulfonyl Chloride** must be conducted within a certified chemical fume hood.[\[1\]](#) An eyewash station and safety shower must be readily accessible.[\[1\]](#)

- Preparation:

- Ensure the chemical fume hood is functioning correctly.
- Assemble all necessary equipment and reagents before handling the compound.
- Have appropriate quenching and spill cleanup materials readily available.
- Handling:
 - Wear the complete PPE as specified in the table above.
 - Carefully open the container, avoiding inhalation of any vapors.
 - Dispense the required amount of the liquid using appropriate chemical-resistant tools.
 - Keep the container tightly closed when not in use to prevent exposure to moisture and air.
[\[1\]](#)
 - Avoid contact with water, strong oxidizing agents, and strong bases.
[\[1\]](#)
- Post-Handling:
 - Thoroughly clean the work area after use.
 - Decontaminate or dispose of any contaminated equipment or materials according to the disposal plan.
 - Wash hands thoroughly after removing gloves.

Emergency Procedures

Incident	Immediate Action
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1][8]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[1][8]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Do not use mouth-to-mouth resuscitation. Seek immediate medical attention.[1][8]
Ingestion	Do NOT induce vomiting. If the person is conscious, give a cupful of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][8]
Spill	Evacuate the area. Absorb the spill with an inert, dry material such as vermiculite or sand.[1] Do not use water.[1] Place the absorbed material into a suitable, closed container for disposal.[1] Ventilate the area.

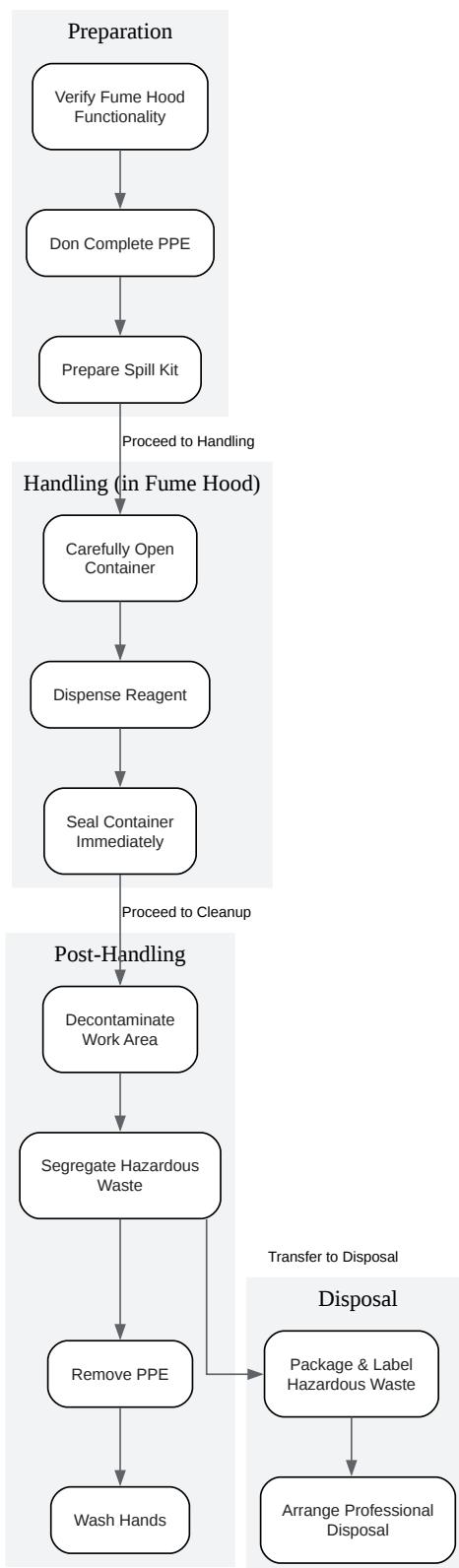
Disposal Plan

All waste containing **Furan-2-sulfonyl Chloride** is considered hazardous waste and must be disposed of accordingly.

- Waste Collection:
 - Collect all surplus **Furan-2-sulfonyl Chloride** and any contaminated materials (e.g., gloves, absorbent pads, glassware) in a designated, labeled, and sealed hazardous waste container.

- Do not mix with other waste streams unless compatible.
- Waste Disposal:
 - Dispose of the hazardous waste through a licensed professional waste disposal service.[8]
 - Follow all local, state, and federal regulations for hazardous waste disposal.[1]
 - Contaminated packaging should be disposed of as unused product.[8]

Workflow for Safe Handling of Furan-2-sulfonyl Chloride

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